

Technical Support Center: L-Cystine Hydrochloride Solubility

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Compound of Interest

Compound Name: *L-cystine hydrochloride*

Cat. No.: *B1316091*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered by researchers, scientists, and drug development professionals when working with **L-cystine hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: Why is my **L-cystine hydrochloride** not dissolving in water at neutral pH?

A1: L-cystine, and to a lesser extent its hydrochloride salt, has very low solubility in water at neutral pH (around pH 7).^{[1][2]} Its solubility is significantly influenced by the pH of the solution. It is considerably more soluble in acidic (pH < 2) and alkaline (pH > 8) conditions.^{[3][4][5]} At neutral pH, L-cystine is near its isoelectric point, the pH at which a molecule has no net electrical charge, leading to minimal solubility.

Q2: What is the best solvent for **L-cystine hydrochloride**?

A2: The optimal solvent depends on the experimental requirements. For aqueous solutions, acidifying the water is the most common and effective method. L-cystine dihydrochloride is soluble in water and 0.5 M hydrochloric acid (at 50 mg/mL).^{[6][7]} For non-aqueous applications, L-cysteine hydrochloride shows some solubility in ethanol (around 10 mg/mL) but is generally considered insoluble in acetone.^{[8][9][10][11][12]} L-cysteine hydrochloride also shows high solubility in DMSO (98 mg/mL).^[13]

Q3: I've dissolved my **L-cystine hydrochloride** in an acidic solution, but it precipitates when I neutralize it. How can I prevent this?

A3: Precipitation upon neutralization is expected due to the low solubility of L-cystine at neutral pH.^{[1][2]} To avoid this, you can:

- Work with a more dilute solution.
- Add the acidic L-cystine solution to your final volume of neutral buffer or media very slowly while stirring vigorously to allow for rapid dispersion.
- Consider using a soluble derivative of L-cystine, such as N,N'-di-L-alanyl-L-cystine, which is significantly more soluble at neutral pH.^[5]

Q4: My L-cysteine solution is turning cloudy over time. What is happening?

A4: L-cysteine in solution, especially at neutral or alkaline pH, is prone to oxidation by atmospheric oxygen, which converts it to L-cystine.^{[14][15]} L-cystine is much less soluble than L-cysteine and will precipitate out of the solution, causing the cloudiness.^[14] This oxidation can be accelerated by the presence of metal ions.^{[15][16]}

Q5: How can I improve the stability of my L-cysteine/**L-cystine hydrochloride** solution?

A5: To enhance stability and prevent oxidation of L-cysteine to the less soluble L-cystine:

- Prepare solutions fresh whenever possible.^[14]
- Store stock solutions at acidic pH (pH 1-2.5), as L-cysteine is more stable under these conditions.^{[8][17][18]}
- Degas the solvent to remove dissolved oxygen before preparing the solution.^[19]
- Store solutions under an inert atmosphere (e.g., nitrogen or argon).^[17]
- For long-term storage, consider freezing single-use aliquots.^[14]

Troubleshooting Guides

Issue 1: L-Cystine Hydrochloride Fails to Dissolve in Cell Culture Media

Symptoms:

- Visible particulate matter in the media after adding **L-cystine hydrochloride**.
- Cloudy or turbid appearance of the cell culture media.

Possible Causes:

- The pH of the media is neutral, leading to low solubility.[\[1\]](#)[\[2\]](#)
- The concentration of **L-cystine hydrochloride** exceeds its solubility limit at the media's pH.

Solutions:

- Prepare a concentrated, acidic stock solution: Dissolve the **L-cystine hydrochloride** in a small volume of sterile, dilute hydrochloric acid (e.g., 1 M HCl) before adding it to the bulk of the cell culture medium.[\[20\]](#)
- Slow addition and mixing: Add the acidic stock solution dropwise to the cell culture medium while stirring continuously to ensure rapid and even dispersion, minimizing localized high concentrations that can lead to precipitation.
- Use a more soluble derivative: For demanding applications requiring high concentrations of cystine at neutral pH, consider using a highly soluble peptide form like cQrex® KC, which is about 1,000 times more soluble than L-cystine.[\[1\]](#)

Issue 2: Precipitate Forms in L-Cystine Hydrochloride Solution During Storage

Symptoms:

- A clear solution of L-cysteine hydrochloride becomes cloudy or forms a white precipitate over time.

Possible Causes:

- If using L-cysteine hydrochloride, oxidation to the less soluble L-cystine may be occurring, especially if the pH is not sufficiently acidic.[\[14\]](#)[\[15\]](#)
- Changes in temperature can cause precipitation, particularly with concentrated solutions.[\[21\]](#)
- Evaporation of the solvent can increase the concentration beyond the solubility limit.[\[21\]](#)

Solutions:

- Ensure acidic storage: Verify that the pH of your stock solution is low enough (pH 1-2.5) to maintain the stability of L-cysteine.[\[18\]](#)
- Store properly: Keep solutions in tightly sealed containers to prevent evaporation. Store at a stable temperature as recommended. For L-cysteine solutions, freezing single-use aliquots can prolong stability.[\[14\]](#)
- Redissolve with acid: If a precipitate has formed, it may be possible to redissolve it by adding a small amount of concentrated HCl. However, it is generally recommended to prepare fresh solutions for critical applications.

Data Presentation

Table 1: Solubility of L-Cystine in Water at 25°C at Various pH Levels

pH	Solubility (mol/dm ³)
0.67	0.03967
1.18	0.00783
2.62	0.00128
7.00	0.00110
10.61	0.00161

Data extracted from Carta, R., & Tola, G. (1996). Solubilities of L-Cystine, L-Tyrosine, L-Leucine, and Glycine in Aqueous Solutions at Various pHs and NaCl Concentrations. Journal of Chemical & Engineering Data, 41(3), 414–417.[\[22\]](#)

Table 2: Solubility of L-Cysteine Hydrochloride in Various Solvents

Solvent	Solubility	Reference
Water	50 mg/mL	[23]
0.5 M HCl	50 mg/mL	[6][7]
DMSO	98 mg/mL	[13]
Ethanol	~10 mg/mL	[8]
Acetone	Insoluble	[8][9]

Experimental Protocols

Protocol 1: Preparation of a 10 mM L-Cystine Hydrochloride Stock Solution for Cell Culture

Materials:

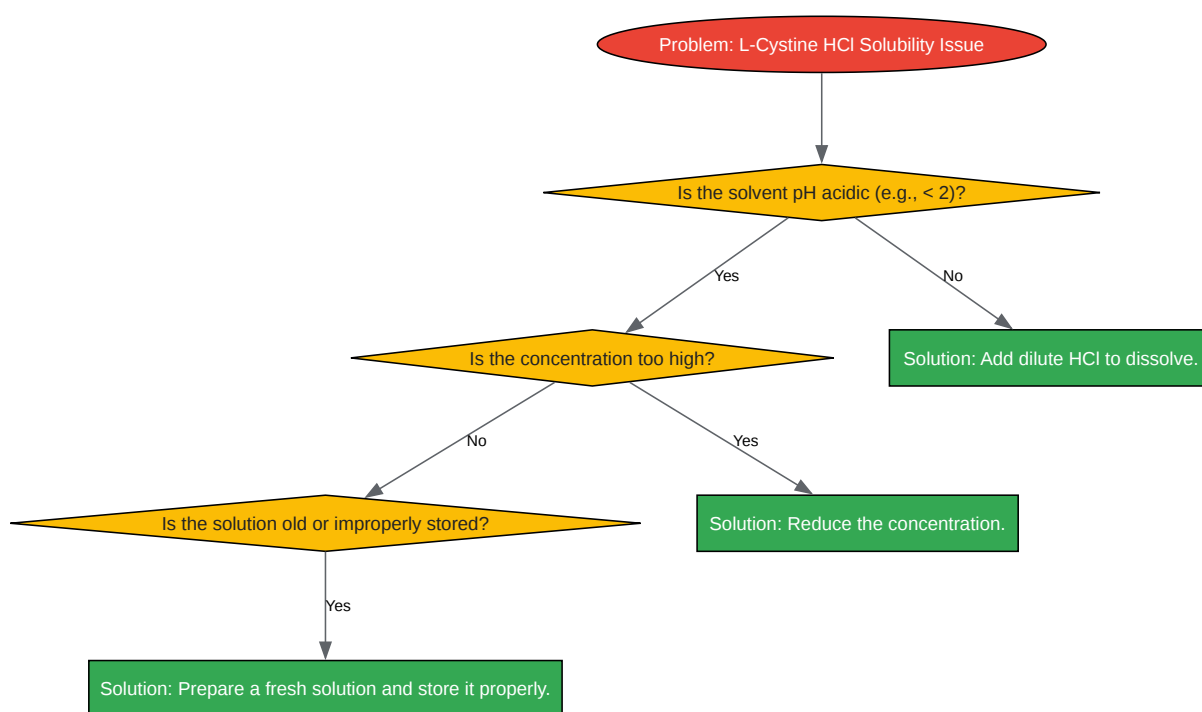
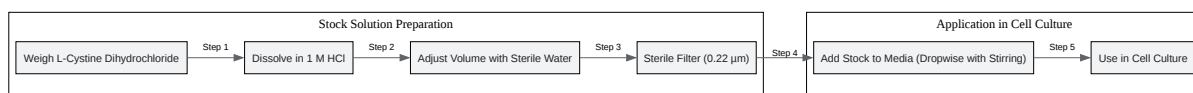
- L-cystine dihydrochloride (MW: 313.2 g/mol)
- 1 M Hydrochloric Acid (HCl), sterile
- Sterile, deionized water
- Sterile 0.22 µm filter
- Sterile conical tubes

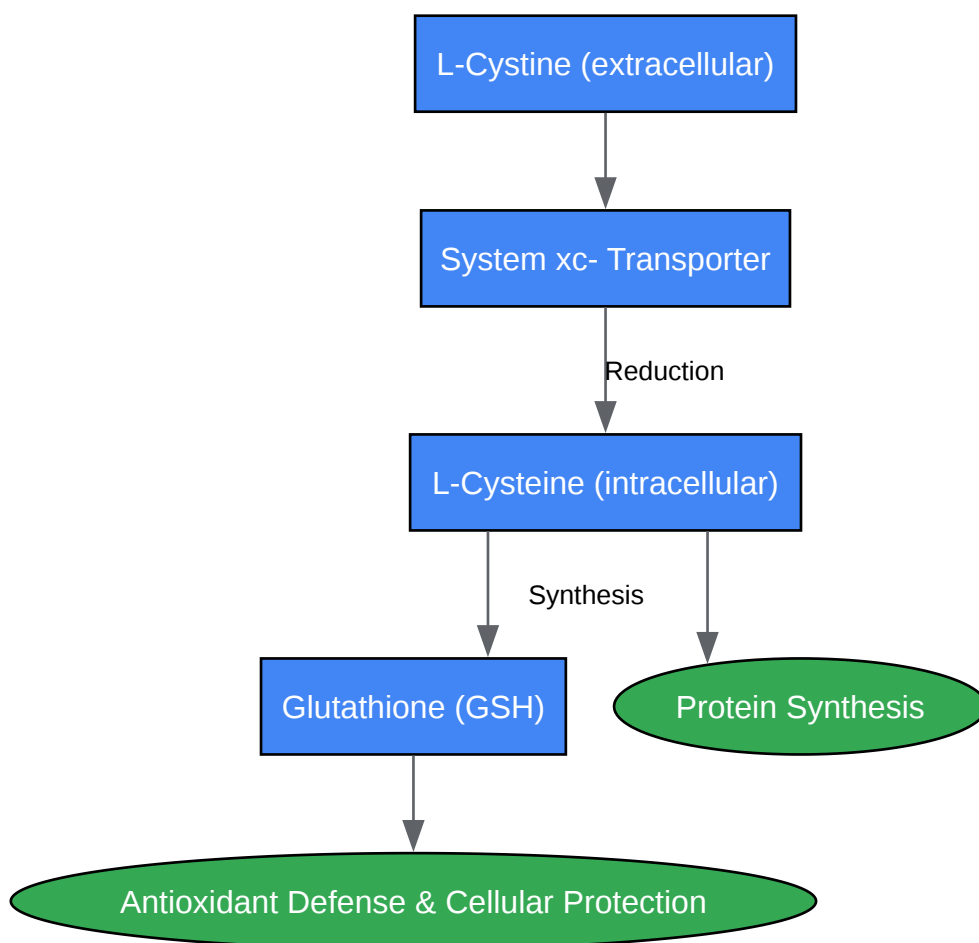
Procedure:

- Weigh out 31.32 mg of L-cystine dihydrochloride.
- In a sterile conical tube, add the L-cystine dihydrochloride.
- Add 1 mL of 1 M HCl and vortex until the solid is completely dissolved. A clear, colorless solution should be obtained.[20]

- Bring the final volume to 10 mL with sterile, deionized water.
- Sterilize the solution by passing it through a 0.22 μ m filter into a new sterile conical tube.
- Store the stock solution at 2-8°C. For longer-term storage, dispense into single-use aliquots and store at -20°C.

Mandatory Visualizations





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